

# An In-depth Technical Guide to the Health and Safety of 2'-Methylacetoacetanilide

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## Compound of Interest

Compound Name: 2'-Methylacetoacetanilide

Cat. No.: B1293584

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety considerations for **2'-Methylacetoacetanilide**, a key intermediate in various manufacturing processes. The information presented herein is intended to inform researchers, scientists, and drug development professionals on the potential hazards, handling procedures, and toxicological profile of this compound, ensuring its safe use in a laboratory and industrial setting.

## Physicochemical and General Hazard Information

**2'-Methylacetoacetanilide** is a white to off-white powder. A summary of its key physicochemical properties is provided in the table below.


Property	Value	Reference
Chemical Formula	C <sub>11</sub> H <sub>13</sub> NO <sub>2</sub>	
Molecular Weight	191.23 g/mol	
CAS Number	93-68-5	
Melting Point	104-106 °C	[1]
Boiling Point	326.97°C (rough estimate)	[1]
Flash Point	143 °C	[1][2][3]
Density	1.06 g/cm <sup>3</sup>	[3]
Vapor Pressure	0.01 hPa (at 20 °C)	[1][2]

#### GHS Hazard Classification:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2'-Methylacetoacetanilide** is classified as follows:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[4]
- Acute Toxicity, Dermal (Category 4), H312: Harmful in contact with skin.[4]
- Acute Toxicity, Inhalation (Category 4), H332: Harmful if inhaled.[4]

#### Hazard Pictogram:

 alt text

Signal Word: Warning[4]

#### Hazard Statements:

- H302: Harmful if swallowed.[2][4]
- H312: Harmful in contact with skin.[4]

- H332: Harmful if inhaled.[4]

#### Precautionary Statements:

A comprehensive list of precautionary statements includes: P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P312, P330, P362+P364, and P501.[1][4]

## Toxicological Data

This section summarizes the available toxicological data for **2'-Methylacetoacetanilide**. For endpoints where specific data for this compound is not readily available, the general methodology of the relevant OECD test guideline is described.

### Acute Toxicity

Endpoint	Species	Route	Value	Classification	Reference
LD <sub>50</sub>	Rat	Oral	>5000 mg/kg bw	Low toxicity	[5]
LD <sub>50</sub>	Rat	Dermal	> 2000 mg/kg bw	Not Classified	[4]
LC <sub>50</sub>	Rat	Inhalation	No data available	Harmful if inhaled (GHS classification)	[4]

## Irritation and Sensitization

Endpoint	Species	Result	Classification	Reference
Skin Irritation	Rabbit	Not irritating (Primary Irritation Index = 0.0)	Not Classified	[2]
Eye Irritation	Rabbit	Minimally irritating (effects reversible by day 8)	Not Classified	[6]
Skin Sensitization	No data available	No data available	No data available	

## Repeated Dose Toxicity

Endpoint	Species	Route	Duration	Value	Reference
NOAEL	No data available	No data available	No data available	No data available	

## Mutagenicity

Assay	Test System	Result	Reference
Ames Test (Bacterial Reverse Mutation Assay)	No data available	No data available	
In vitro Micronucleus Test	No data available	No data available	

## Carcinogenicity

No data is available on the carcinogenic potential of **2'-Methylacetoacetanilide**.

## Reproductive and Developmental Toxicity

No specific data is available for **2'-Methylacetoacetanilide**.

## Experimental Protocols

Detailed experimental protocols for key toxicological assessments are outlined below, based on internationally recognized OECD guidelines.

### Acute Dermal Toxicity (as per OECD 402)

A study was conducted to assess the acute dermal toxicity of **2'-Methylacetoacetanilide** in Wistar rats.[4] A single dose of 2000 mg/kg body weight of the undiluted test substance was applied to the clipped skin of 5 male and 5 female rats. The application site was covered with a semi-occlusive dressing for 24 hours.[4] Animals were observed for mortality and clinical signs of toxicity for 14 days.[4] Body weight was recorded at the beginning and end of the study.[4] At the end of the observation period, all animals were subjected to a gross necropsy.[4]

### Skin Irritation (as per OECD 404)

A study was performed to assess the skin irritation potential of **2'-Methylacetoacetanilide** in New Zealand White rabbits.[2] A single 4-hour, semi-occlusive, dermal application of approximately 0.5 g of the test substance was administered to the intact skin of three rabbits.[2] The animals were observed for dermal reactions for four days.[2] The treated areas were scored for erythema and edema at approximately 24, 48, and 72 hours after application.[2]

### Eye Irritation (as per OECD 405)

An eye irritation study was conducted on **2'-Methylacetoacetanilide** in rabbits.[6] A single dose of the test substance was instilled into the conjunctival sac of one eye of each of the three animals, with the other eye serving as a control.[6] The eyes were examined for ocular reactions at 1, 24, 48, and 72 hours, and then daily until all effects were reversed.[6] Ocular lesions of the cornea, iris, and conjunctiva were scored.[6]

### Skin Sensitization - Local Lymph Node Assay (LLNA) (as per OECD 429)

While no specific study for **2'-Methylacetoacetanilide** was found, the standard protocol involves the topical application of the test substance to the dorsum of the ears of mice for three consecutive days.[1][7][8][9] On day 6, a radiolabeled thymidine is injected intravenously, and

the draining auricular lymph nodes are excised and weighed.[1] The proliferation of lymphocytes in the lymph nodes is measured as an indicator of sensitization potential.[1][7]

## Bacterial Reverse Mutation Assay (Ames Test) (as per OECD 471)

This in vitro test uses strains of *Salmonella typhimurium* and *Escherichia coli* with pre-existing mutations that render them unable to synthesize an essential amino acid (e.g., histidine).[10] The bacteria are exposed to the test substance, with and without metabolic activation (S9 mix).[10] If the substance is a mutagen, it will cause reverse mutations, allowing the bacteria to grow on a medium lacking the essential amino acid. The number of revertant colonies is counted to determine the mutagenic potential.

## In Vitro Mammalian Cell Micronucleus Test (as per OECD 487)

This assay detects damage to chromosomes or the mitotic apparatus in cultured mammalian cells.[3][11] Cells are exposed to the test substance, with and without metabolic activation. After exposure, the cells are treated with a cytokinesis blocker (cytochalasin B) to allow for the identification of cells that have completed one cell division.[3] The cells are then examined for the presence of micronuclei, which are small, extranuclear bodies containing chromosome fragments or whole chromosomes that were not incorporated into the daughter nuclei during mitosis.[11]

## Repeated Dose 28-Day Oral Toxicity Study (as per OECD 407)

In this study, the test substance is administered orally to rodents daily for 28 days.[12][13] At least three dose levels are used, along with a control group.[12] Animals are observed daily for clinical signs of toxicity. Body weight and food consumption are monitored weekly. At the end of the study, blood and urine samples are collected for hematological and clinical chemistry analysis.[12] All animals are subjected to a full necropsy, and organs are weighed and examined histopathologically.[12] The No-Observed-Adverse-Effect-Level (NOAEL) is determined from this study.[12][13]

## Reproduction/Developmental Toxicity Screening Test (as per OECD 421)

This screening study provides information on potential effects on male and female reproductive performance and on the development of offspring.[14][15][16][17][18] The test substance is administered orally to male and female rats before, during, and after mating.[14][15] Females continue to be dosed during gestation and lactation.[14] Endpoints evaluated include mating performance, fertility, gestation length, litter size, and pup viability, growth, and development.[15] At termination, reproductive organs are examined histopathologically.[14]

## Occupational Exposure and Safety

### Occupational Exposure Limits

No specific occupational exposure limits (OELs) such as a Threshold Limit Value (TLV) from ACGIH, a Permissible Exposure Limit (PEL) from OSHA, or a Recommended Exposure Limit (REL) from NIOSH have been established for **2'-Methylacetoacetanilide**. In the absence of specific OELs, it is prudent to handle this compound with care, minimizing exposure through engineering controls, administrative controls, and the use of personal protective equipment.

### Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[6]
- Eye Protection: Wear chemical safety goggles or a face shield.[6]
- Skin Protection: Wear appropriate chemical-resistant gloves and a lab coat.[6]
- Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below acceptable levels, a NIOSH-approved respirator should be worn.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.[6]

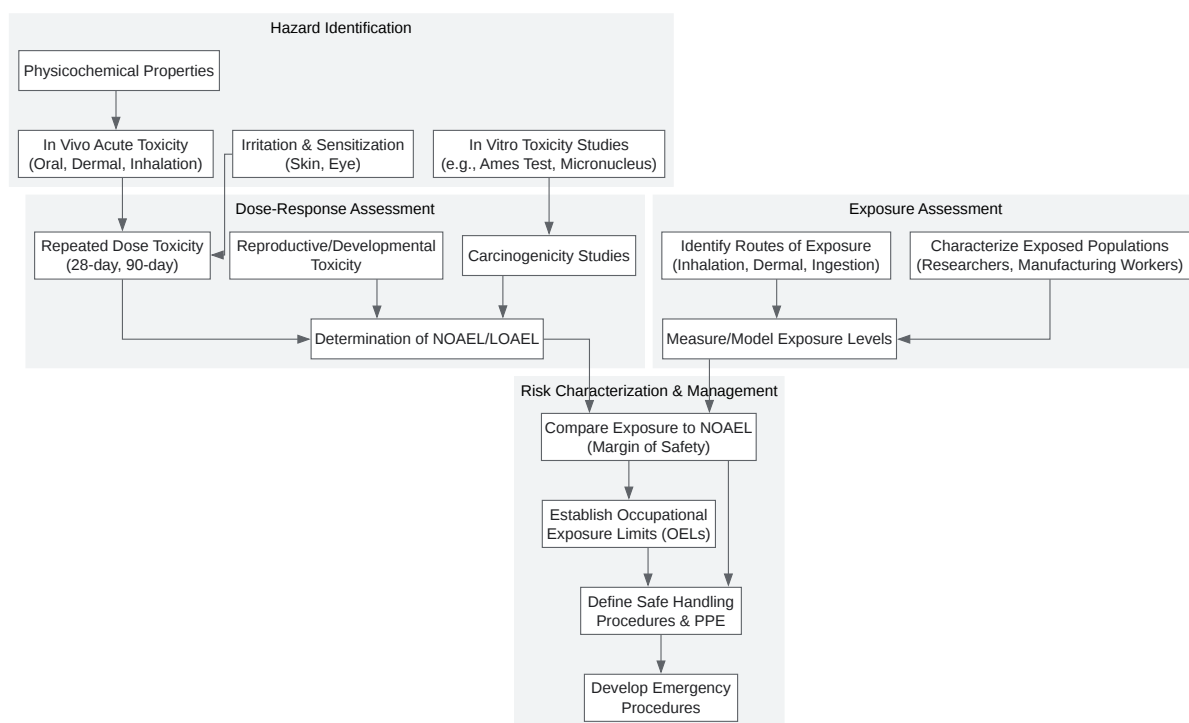
## First Aid Measures

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical attention immediately.

## Logical Relationships in Health and Safety Assessment

The following diagram illustrates the logical workflow for assessing the health and safety of a chemical like **2'-Methylacetoacetanilide**, from initial hazard identification to risk management.





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### Health and Safety Assessment Workflow

## Conclusion

**2'-Methylacetoacetanilide** is classified as harmful if swallowed, in contact with skin, or if inhaled. The available data indicates low acute oral and dermal toxicity. It is not a skin irritant and is only minimally irritating to the eyes. While specific data for sensitization, mutagenicity, carcinogenicity, and reproductive toxicity are not readily available in the public domain, adherence to standard good laboratory practices and the use of appropriate personal protective equipment should be sufficient to ensure the safe handling of this compound in most research and development settings. Further investigation into the ECHA REACH registration dossier may provide more detailed toxicological information.

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